

Head-to-Head Clinical Trial: Pradofloxacin vs. Amoxicillin-Clavulanate in Feline Medicine

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Compound of Interest

Compound Name: Pradofloxacin

Cat. No.: B1243445

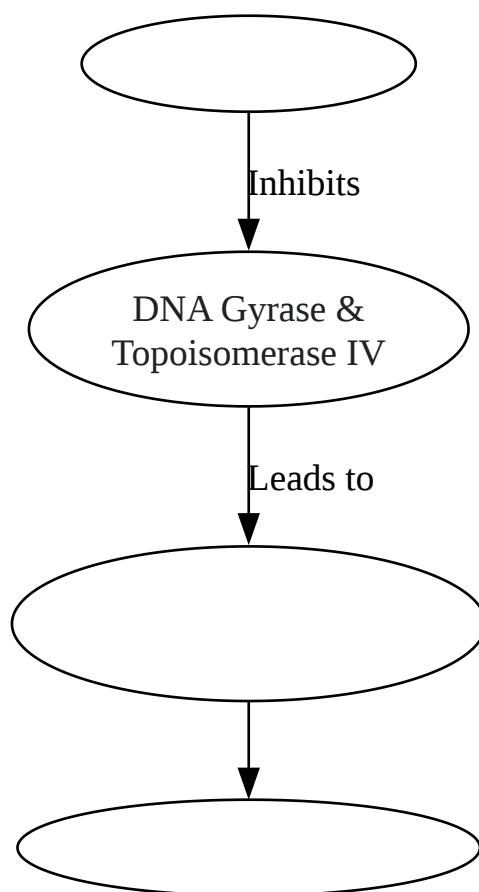
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This guide provides a comprehensive comparison of the clinical efficacy and pharmacological profiles of **pradofloxacin** and amoxicillin-clavulanate in the treatment of bacterial infections in cats. The data presented is compiled from peer-reviewed veterinary clinical trials to offer an evidence-based resource for researchers, scientists, and drug development professionals.

Mechanism of Action

Pradofloxacin is a third-generation fluoroquinolone antibiotic that exhibits bactericidal activity.^[1] Its primary mode of action is the inhibition of bacterial DNA gyrase (topoisomerase II) and topoisomerase IV, enzymes essential for DNA replication, transcription, and repair.^{[1][2]} This dual-targeting mechanism is thought to reduce the likelihood of resistance development.^[3]

Amoxicillin is a beta-lactam antibiotic that inhibits the synthesis of the bacterial cell wall by binding to penicillin-binding proteins (PBPs).^{[4][5]} Clavulanic acid is a beta-lactamase inhibitor that has minimal antimicrobial activity on its own.^{[5][6]} It works by inactivating beta-lactamase enzymes produced by some bacteria, thereby protecting amoxicillin from degradation and extending its spectrum of activity.^{[4][6][7]}



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Amoxicillin-Clavulanate's synergistic action on bacterial cells.

Head-to-Head Clinical Trial: Feline Lower Urinary Tract Infections

A notable clinical trial by Litster et al. (2007) provides a direct comparison of **pradofloxacin** and amoxicillin-clavulanate for the treatment of bacterial lower urinary tract infections (UTIs) in cats. [8][9]

Experimental Protocol

The study was a prospective, randomized clinical trial involving 78 cats with clinical signs of lower urinary tract disease and a positive bacterial urine culture. [8][9] [Experimental Workflow](#)



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